

# A Technical Guide to Bis-Mal-Lysine-PEG4-TFP Ester: Properties and Applications

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## Compound of Interest

Compound Name: Bis-Mal-Lysine-PEG4-TFP ester

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This document provides a comprehensive overview of the chemical properties, molecular characteristics, and common applications of **Bis-Mal-Lysine-PEG4-TFP ester**, a heterotrifunctional crosslinker crucial in bioconjugation and drug development.

## Core Molecular Characteristics

**Bis-Mal-Lysine-PEG4-TFP ester** is a versatile crosslinking reagent featuring three distinct reactive functionalities: two maleimide groups and one tetrafluorophenyl (TFP) ester. This unique architecture allows for the sequential or simultaneous conjugation of molecules containing thiol and amine groups. The central lysine core provides a branched structure, while the hydrophilic polyethylene glycol (PEG4) spacer enhances solubility in aqueous environments and reduces potential immunogenicity.<sup>[1][2][3]</sup>

A summary of the key quantitative data for this reagent is presented in the table below.

Property	Value	Reference
Molecular Weight	843.77 g/mol	<sup>[2][4][5]</sup>
Chemical Formula	C37H45F4N5O13	<sup>[1][2][5]</sup>
CAS Number	1426164-53-5	<sup>[1][3][6]</sup>
Purity	>98%	<sup>[1][5][6]</sup>

## Reaction Chemistry and Experimental Protocols

The utility of **Bis-Mal-Lysine-PEG4-TFP ester** lies in the specific reactivity of its terminal groups.

- **Maleimide Groups:** The two maleimide groups react specifically with sulfhydryl (thiol) groups to form stable thioether bonds. This reaction is most efficient in the pH range of 6.5 to 7.5.[1][6][7] Above pH 7.5, the maleimide groups may also react with primary amines.[6][7]
- **TFP Ester:** The 2,3,5,6-tetrafluorophenyl (TFP) ester is a highly reactive group that readily couples with primary and secondary amines to form stable amide bonds.[6] TFP esters are often preferred over N-hydroxysuccinimidyl (NHS) esters due to their greater hydrolytic stability and higher reactivity with amines, with an optimal reaction pH of 7.5 to 8.0.[6][7]

General Experimental Protocol for a Two-Step Conjugation:

- **Thiol Reaction:**
  - Dissolve the thiol-containing molecule (e.g., a peptide or reduced antibody) in a suitable buffer at a pH of 6.5-7.5.
  - Dissolve the **Bis-Mal-Lysine-PEG4-TFP ester** in a water-miscible organic solvent such as DMSO or DMF.
  - Add the crosslinker solution to the thiol-containing molecule at a desired molar ratio.
  - Allow the reaction to proceed for 1-2 hours at room temperature or overnight at 4°C.
  - Purify the maleimide-reacted intermediate using size exclusion chromatography or dialysis to remove unreacted crosslinker.
- **Amine Reaction:**
  - Adjust the pH of the purified intermediate to 7.5-8.0.
  - Add the amine-containing molecule (e.g., a protein or drug) to the reaction mixture.
  - Allow the reaction to proceed for 2-4 hours at room temperature.

- Quench the reaction by adding an excess of a primary amine-containing buffer, such as Tris.
- Purify the final conjugate using an appropriate chromatography method.

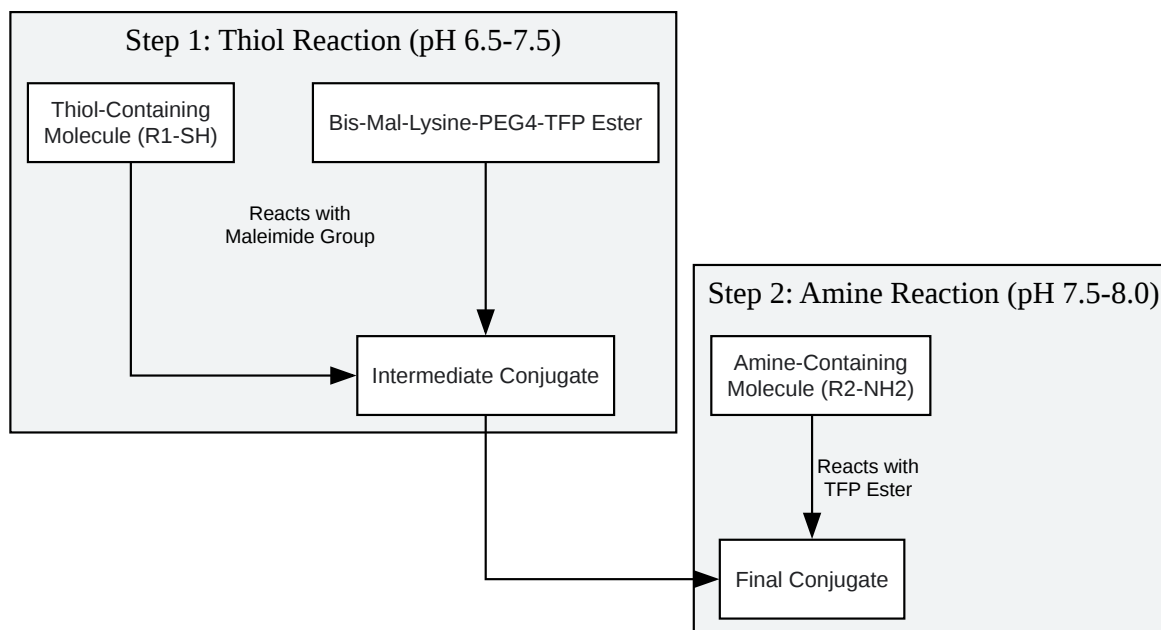
## Key Applications

The unique structure of **Bis-Mal-Lysine-PEG4-TFP ester** makes it a valuable tool in several advanced applications:

- **Antibody-Drug Conjugates (ADCs):** This crosslinker is ideal for creating ADCs.<sup>[3][6][7]</sup> The maleimide groups can react with reduced disulfide bonds in the antibody's hinge region, while the TFP ester can be used to attach a potent drug molecule.
- **Protein Crosslinking and Immobilization:** It can be used to link two different thiol-containing proteins or to immobilize a thiol-containing protein onto an amine-functionalized surface.<sup>[3][6][7]</sup>
- **PROTAC Development:** In the field of PROteolysis TArgeting Chimeras (PROTACs), this linker can be used to connect a target-binding ligand and an E3 ligase-binding ligand.
- **Multifunctional Probe Design:** The reagent is suitable for constructing multifunctional probes for diagnostic and imaging applications.<sup>[3]</sup>

## Visualizing the Reaction Scheme

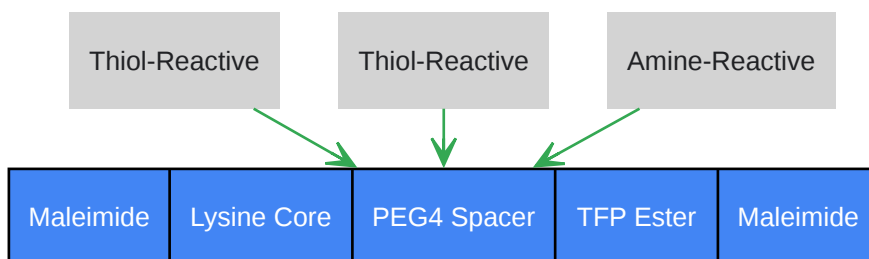
The following diagram illustrates the general workflow for using **Bis-Mal-Lysine-PEG4-TFP ester** to conjugate a thiol-containing molecule and an amine-containing molecule.



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Conjugation workflow using **Bis-Mal-Lysine-PEG4-TFP ester**.

The following diagram illustrates the structural components of the **Bis-Mal-Lysine-PEG4-TFP ester**.



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